

Personal protective equipment for handling LAS195319

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Compound of Interest

Compound Name: LAS195319

Cat. No.: B15542463

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Essential Safety and Handling Guide for LAS195319

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **LAS195319**, a potent and selective inhaled PI3K δ inhibitor. Given the nature of this compound as a potent pharmaceutical powder, stringent adherence to safety protocols is paramount to ensure personnel safety and prevent contamination.

Personal Protective Equipment (PPE)

Due to the potent nature of **LAS195319** and its intended use as an inhaled compound, a comprehensive PPE strategy is required to minimize exposure through inhalation, dermal contact, and ingestion. The following table summarizes the recommended PPE for handling **LAS195319**.

PPE Category	Item	Specification/Standard	Rationale
Respiratory	Full-face respirator with P100 (or FFP3) cartridges	NIOSH or EN approved	Protects against inhalation of fine powder particles, which is the primary exposure route.
or a Powered Air-Purifying Respirator (PAPR)	A PAPR is recommended for longer duration tasks to reduce breathing resistance and improve comfort.		
Hand	Double-gloving with nitrile gloves	ASTM D6319 or EN 374	The outer glove can be removed upon leaving the containment area to prevent secondary contamination.
Eye	Chemical safety goggles or face shield	ANSI Z87.1 or EN 166	To be worn even when using a full-face respirator to provide an extra layer of protection against splashes.
Body	Disposable lab coat with knit cuffs	Prevents contamination of personal clothing. Cuffs prevent powder from entering sleeves.	
or a disposable coverall (e.g., Tyvek)	Recommended for procedures with a higher risk of contamination.		

Foot	Dedicated, closed-toe shoes	Should be worn only in the laboratory.
and disposable shoe covers	To be worn over dedicated shoes and removed before exiting the controlled area.	

Operational Plan: Handling Procedures

Safe handling of potent compounds like **LAS195319** necessitates the use of engineering controls in addition to PPE. Open handling of this powder is strongly discouraged.

Engineering Controls:

- Primary Containment: All manipulations of **LAS195319** powder (e.g., weighing, aliquoting, compounding) must be performed within a certified containment system.
 - Glovebox or Isolator: Provides the highest level of containment.
 - Class II, Type B2 Biosafety Cabinet (BSC) or a Fume Hood with HEPA filtration: Suitable for smaller scale operations. The exhaust must be vented to the outside.
- Ventilation: The laboratory should be under negative pressure relative to adjacent areas to prevent the escape of airborne particles.
- Work Surfaces: Work surfaces should be made of a non-porous material (e.g., stainless steel) and be easily cleanable. Disposable bench liners should be used to contain spills.

Step-by-Step Handling Protocol:

- Preparation:
 - Don all required PPE as outlined in the table above.
 - Prepare the containment area by laying down a disposable bench liner.

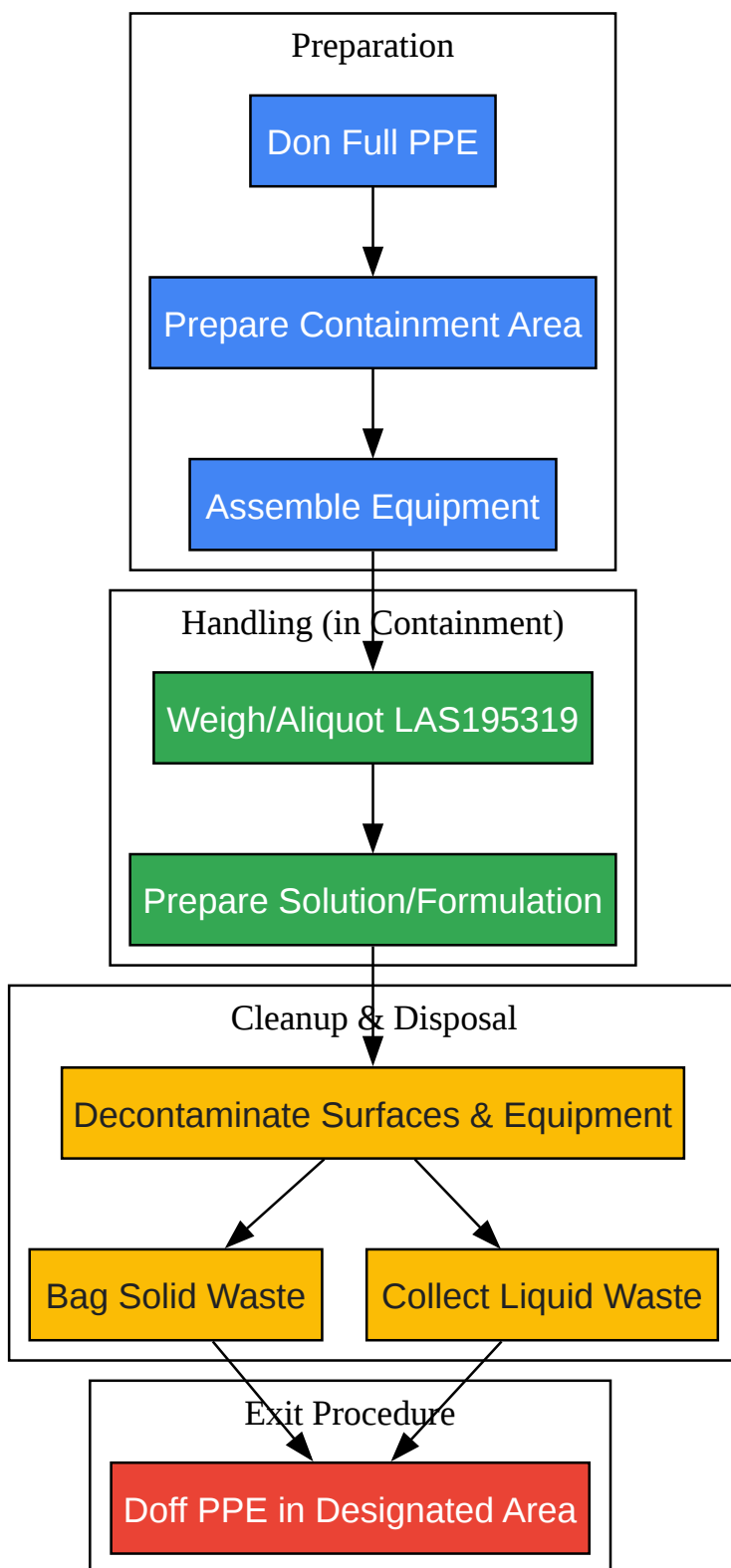
- Assemble all necessary equipment (spatulas, weigh boats, vials, etc.) inside the containment unit before introducing the compound.
- Weighing and Aliquoting:
 - Perform all powder handling deep within the containment unit.
 - Use dedicated, disposable equipment where possible.
 - Handle the compound gently to minimize aerosolization.
 - Close the primary container immediately after dispensing.
- Post-Handling:
 - Clean all non-disposable equipment within the containment unit using a wetting agent (e.g., 70% ethanol) to prevent raising dust.
 - Wipe down the interior of the containment unit with a suitable deactivating agent if one is known, or a wetting agent followed by a cleaning agent.
 - Carefully bag all disposable items, including the outer pair of gloves and bench liner, inside the containment unit before removal.

Disposal Plan

All waste generated from handling **LAS195319** is considered hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste (gloves, shoe covers, bench liners, weigh boats, etc.) must be placed in a dedicated, labeled hazardous waste container. The container should be sealed and stored in a designated satellite accumulation area.
Liquid Waste	Solutions containing LAS195319 should be collected in a labeled, sealed hazardous waste container. Do not dispose of down the drain.
Empty Containers	Empty primary containers of LAS195319 should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. The rinsed container can then be disposed of as solid hazardous waste.
Decontamination	All surfaces and equipment should be decontaminated. The cleaning materials (wipes, etc.) must be disposed of as solid hazardous waste.

Experimental Workflow for Handling LAS195319



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Caption: Workflow for the safe handling of **LAS195319** from preparation to disposal.

Disclaimer: This guide is intended for informational purposes and is based on general best practices for handling potent pharmaceutical compounds. A formal risk assessment should be conducted for all specific procedures involving **LAS195319**. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

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